

# A Comprehensive Technical Guide to 1-(4-Bromophenyl)naphthalene

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## Compound of Interest

Compound Name: **1-(4-Bromophenyl)naphthalene**

Cat. No.: **B1338681**

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## Abstract

**1-(4-Bromophenyl)naphthalene**, identified by the CAS number 204530-94-9, is a bi-aryl compound featuring a naphthalene ring linked to a bromophenyl group. This unique structure imparts a significant  $\pi$ -conjugated system, leading to notable optoelectronic properties that have been harnessed in the development of organic light-emitting diodes (OLEDs). While its primary application to date has been in materials science, the broader class of aryl-naphthalene derivatives has demonstrated a wide spectrum of biological activities. This technical guide provides a detailed overview of the physicochemical properties, synthesis, and current applications of **1-(4-Bromophenyl)naphthalene**. Furthermore, it explores the potential of this chemical scaffold in the realm of drug discovery and development, drawing insights from the biological activities of structurally related compounds.

## Physicochemical Properties

A summary of the key physicochemical properties of **1-(4-Bromophenyl)naphthalene** is presented in the table below. These properties are crucial for understanding its behavior in various experimental and application settings.

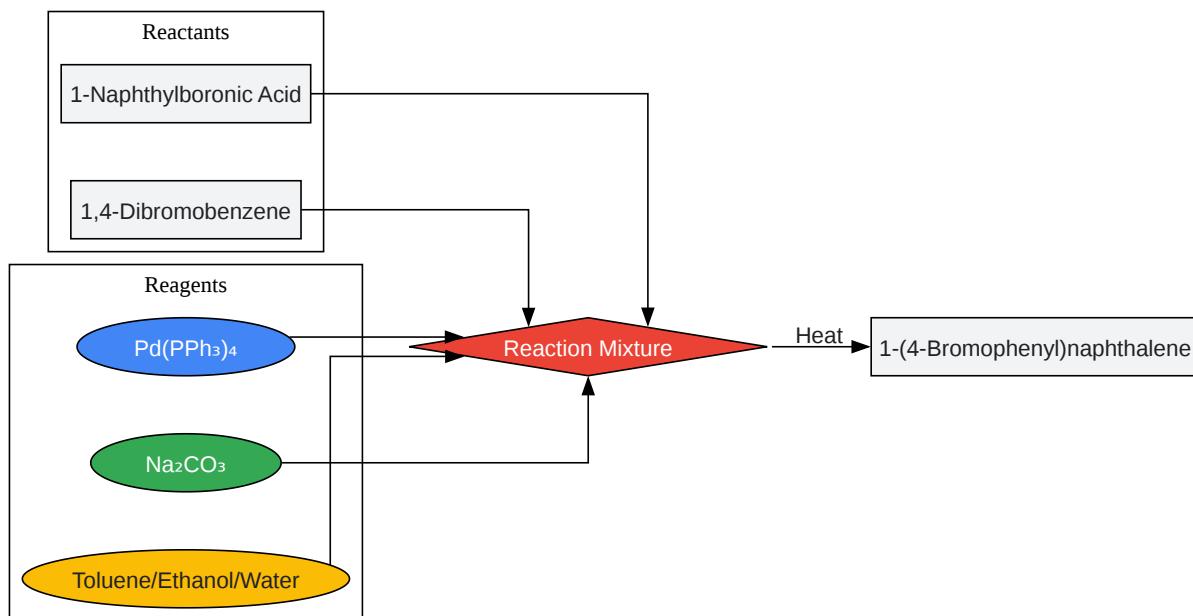
Property	Value	Reference
CAS Number	204530-94-9	<a href="#">[1]</a>
Molecular Formula	C <sub>16</sub> H <sub>11</sub> Br	<a href="#">[1]</a>
Molecular Weight	283.16 g/mol	<a href="#">[1]</a>
IUPAC Name	1-(4-bromophenyl)naphthalene	<a href="#">[1]</a>
Appearance	White to off-white powder/crystals	<a href="#">[2]</a>
Melting Point	75-76 °C	<a href="#">[3]</a>
Boiling Point	381.6±11.0 °C (Predicted)	<a href="#">[3]</a>
Density	1.381±0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[3]</a>
Solubility	Soluble in Toluene	<a href="#">[3]</a> <a href="#">[4]</a>
InChI	InChI=1S/C16H11Br/c17-14-10-8-13(9-11-14)16-7-3-5-12-4-1-2-6-15(12)16/h1-11H	<a href="#">[1]</a>
InChIKey	YRPIGRRBBMFFBE-UHFFFAOYSA-N	<a href="#">[1]</a>
SMILES	C1=CC=C2C(=C1)C=CC=C2C3=CC=C(C=C3)Br	<a href="#">[1]</a>

## Synthesis and Experimental Protocols

The synthesis of **1-(4-Bromophenyl)naphthalene** can be efficiently achieved via a Suzuki-Miyaura cross-coupling reaction. This palladium-catalyzed reaction is a powerful method for the formation of C-C bonds between aryl halides and organoboron compounds.[\[2\]](#)[\[5\]](#)[\[6\]](#)

## Synthetic Approach: Suzuki-Miyaura Coupling

The general scheme for the Suzuki-Miyaura coupling to synthesize **1-(4-Bromophenyl)naphthalene** involves the reaction of a naphthalene-boronic acid derivative with a brominated phenyl halide, or vice-versa, in the presence of a palladium catalyst and a base.



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**Figure 1:** Synthetic workflow for **1-(4-Bromophenyl)naphthalene** via Suzuki-Miyaura coupling.

## Detailed Experimental Protocol

The following is a representative experimental protocol for the synthesis of **1-(4-Bromophenyl)naphthalene** based on standard Suzuki-Miyaura coupling procedures.<sup>[7]</sup>

### Materials:

- 1-Naphthylboronic acid
- 1,4-Dibromobenzene

- Tetrakis(triphenylphosphine)palladium(0)  $[\text{Pd}(\text{PPh}_3)_4]$
- Sodium carbonate ( $\text{Na}_2\text{CO}_3$ )
- Toluene
- Ethanol
- Deionized water
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Silica gel for column chromatography
- Hexane and Ethyl acetate for chromatography

#### Procedure:

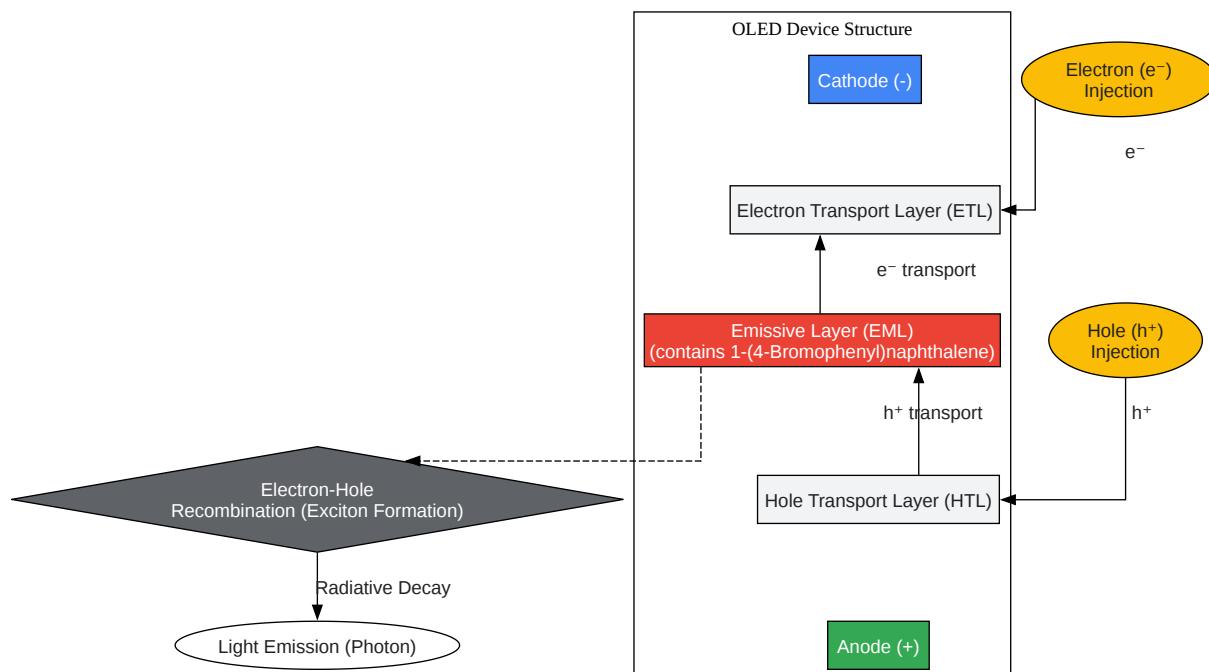
- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 1-naphthylboronic acid (1.0 eq), 1,4-dibromobenzene (1.2 eq), and sodium carbonate (2.0 eq).
- Solvent Addition: Add a 2:1:1 mixture of toluene, ethanol, and deionized water to the flask.
- Degassing: Degas the mixture by bubbling argon or nitrogen through the solution for 15-20 minutes to remove dissolved oxygen.
- Catalyst Addition: Add tetrakis(triphenylphosphine)palladium(0) (0.02-0.05 eq) to the reaction mixture under an inert atmosphere.
- Reaction: Heat the mixture to reflux (approximately 80-90 °C) and maintain for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Dilute with water and extract with ethyl acetate (3 x 50 mL).
- Purification: Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate. Filter the solution and concentrate under reduced pressure.

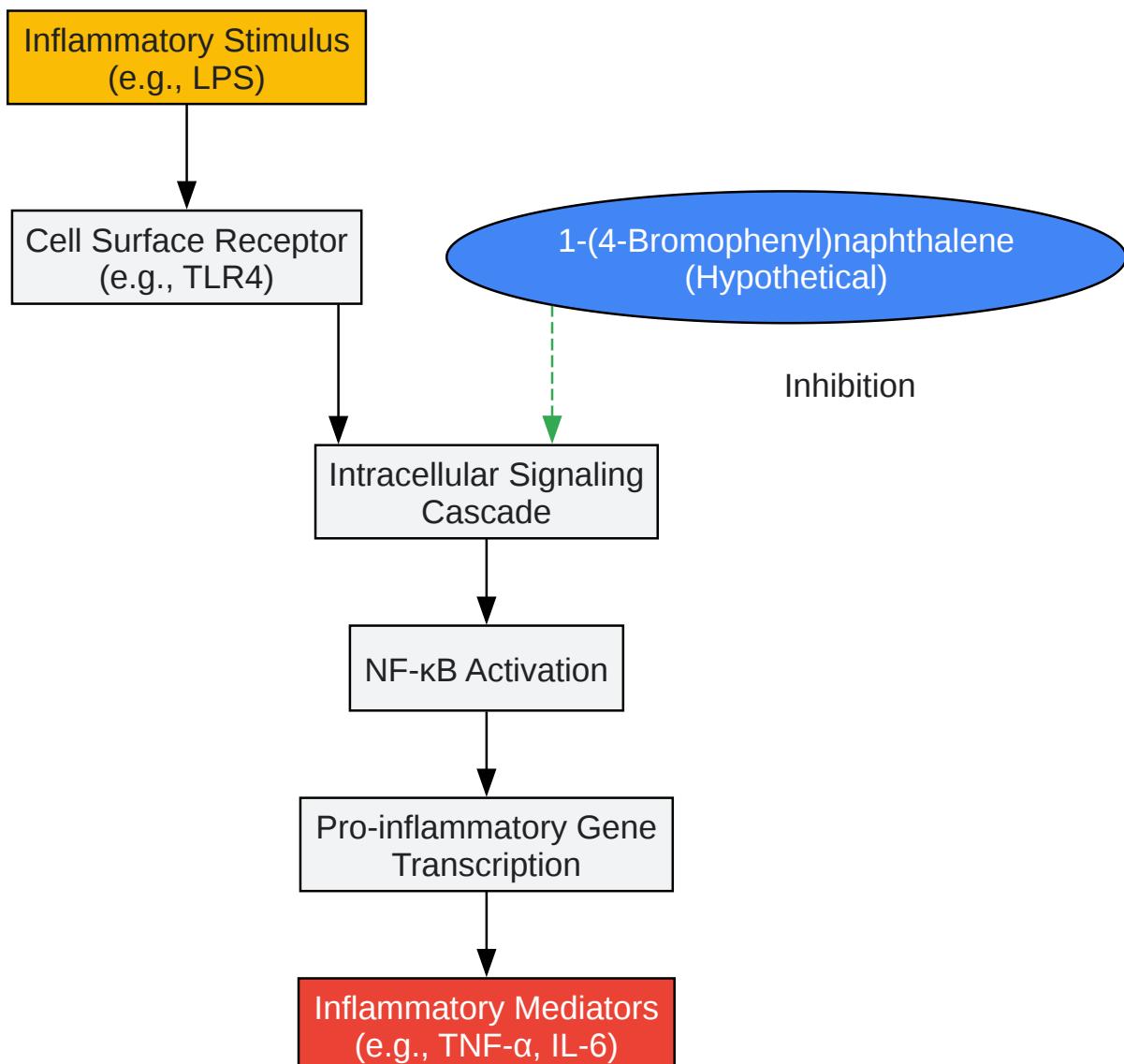
- Chromatography: Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to afford **1-(4-Bromophenyl)naphthalene** as a solid.

## Applications in Materials Science: OLEDs

The molecular structure of **1-(4-Bromophenyl)naphthalene**, with its extended  $\pi$ -conjugated system formed by the naphthalene and bromophenyl rings, enhances electron transfer and optoelectronic properties.<sup>[8]</sup> This makes it a suitable material for use in Organic Light-Emitting Diodes (OLEDs).

In an OLED device, organic materials are sandwiched between two electrodes. When a voltage is applied, electrons and holes are injected from the cathode and anode, respectively. These charge carriers migrate towards each other and recombine in the emissive layer to form excitons. The radiative decay of these excitons results in the emission of light. The color of the emitted light is determined by the energy gap of the emissive material.





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